

Standard Operating Procedure for In Vivo Studies of Methylatropine Bromide

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Compound of Interest

Compound Name: Methylatropine bromide

Cat. No.: B1665316

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Application Notes and Protocols

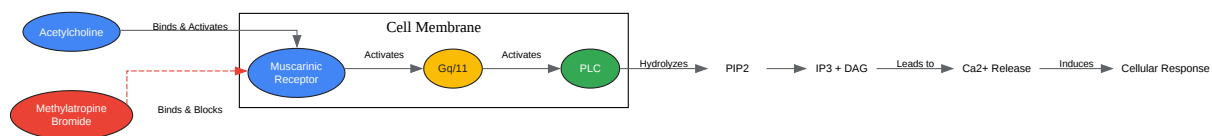
1. Introduction

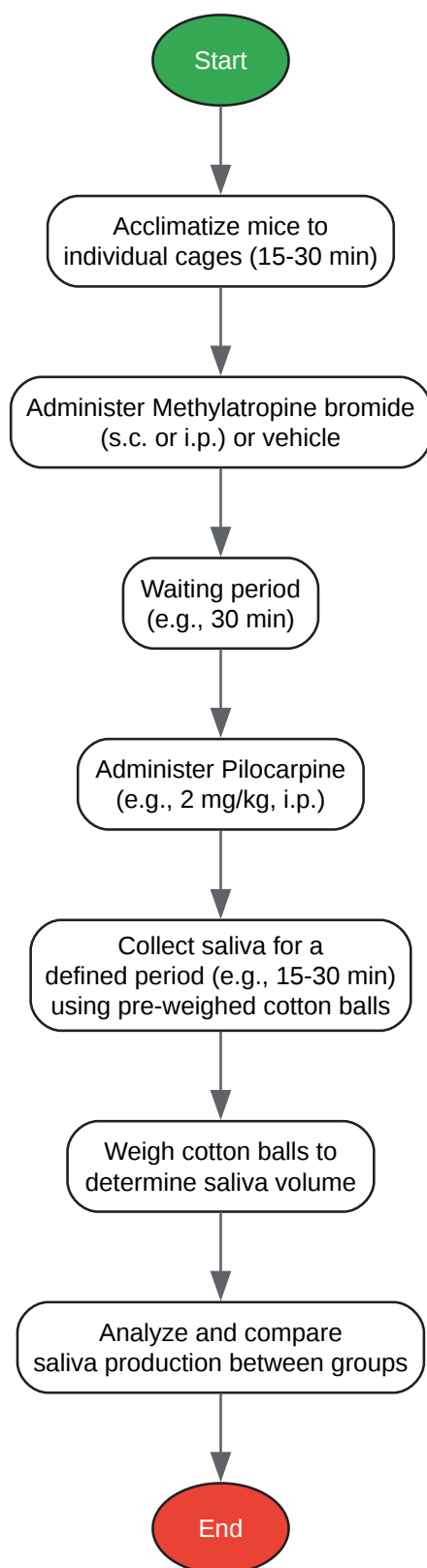
Methylatropine bromide is a quaternary ammonium derivative of atropine and acts as a competitive antagonist of muscarinic acetylcholine receptors (mAChRs).[1][2] Its chemical structure restricts its ability to cross the blood-brain barrier, making it a peripherally selective anticholinergic agent.[1] This property is advantageous in preclinical research when investigating the peripheral effects of muscarinic receptor blockade without the confounding central nervous system effects associated with atropine.[3] In vivo, **methylatropine bromide** has been shown to antagonize the effects of cholinergic agonists, such as reducing acetylcholine-induced hypotension in rats and inhibiting pilocarpine-induced secretions in mice.

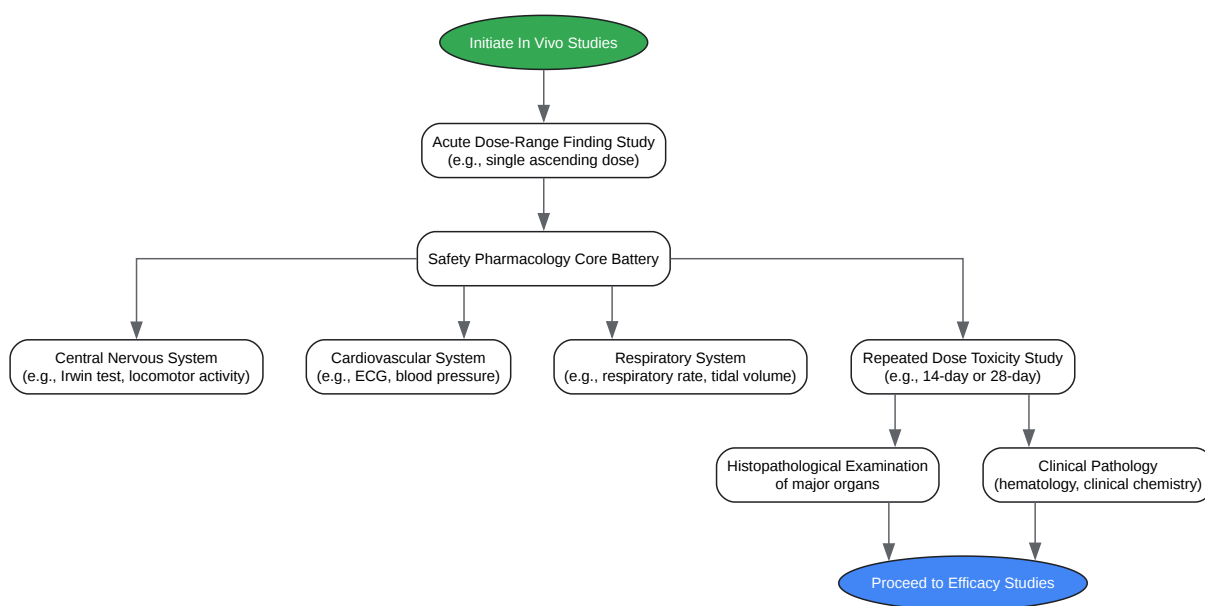
2. Mechanism of Action

Methylatropine bromide functions by competitively blocking the binding of acetylcholine to muscarinic receptors on effector cells. This antagonism prevents the activation of intracellular signaling pathways normally triggered by acetylcholine, leading to a reduction in parasympathetic nervous system activity. The primary signaling pathway inhibited is the Gq/11 protein-coupled receptor pathway, which, upon activation by acetylcholine, leads to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate

(IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium, leading to various cellular responses.







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References

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- 2. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]

- 3. Methylatropine blocks the central effects of cholinergic antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
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